

Synthesis and Isotopic Purity of Hydrocortisone-d4: A Technical Guide

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Compound of Interest

Compound Name: Hydrocortisone-d4

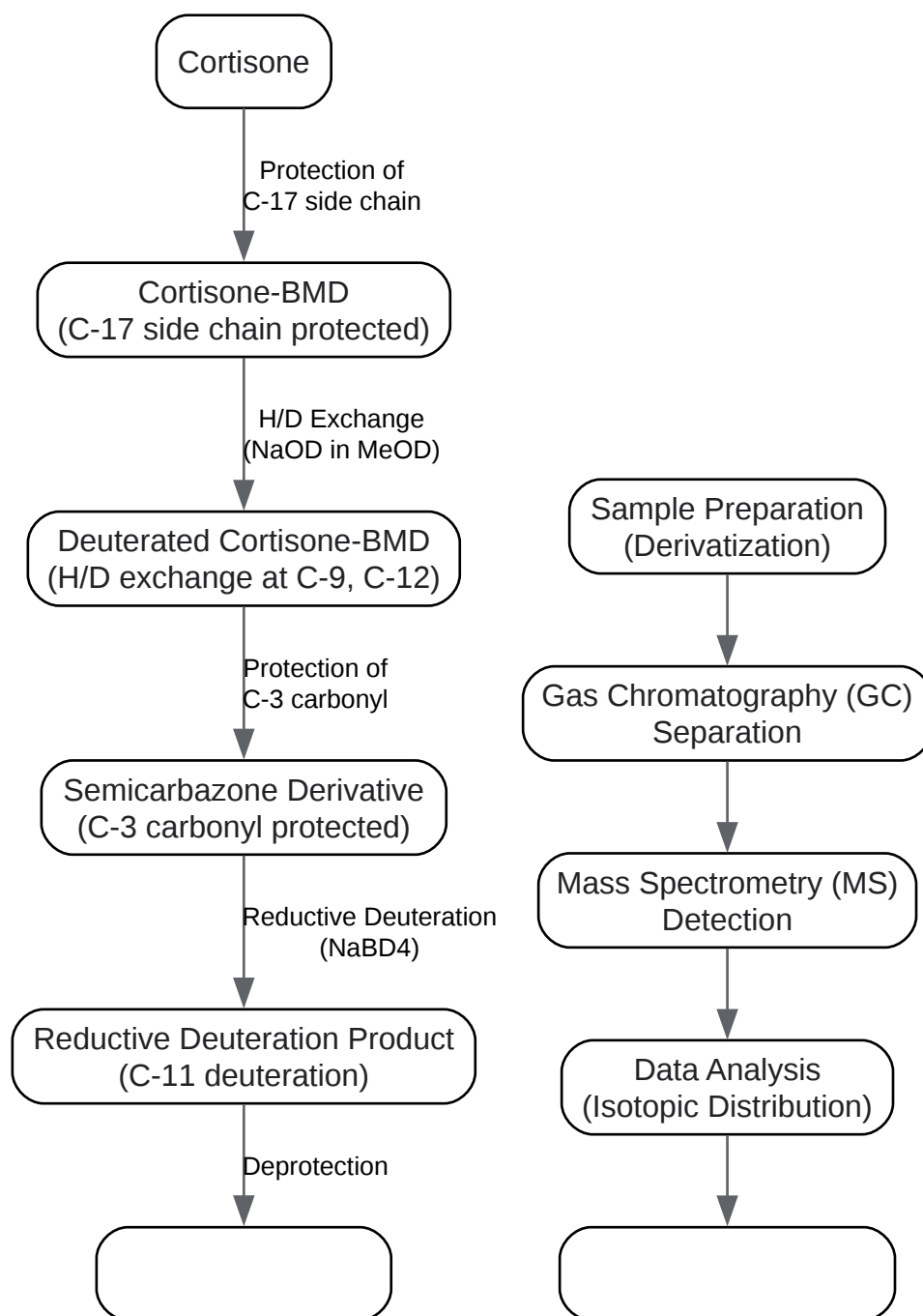
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This technical guide provides a comprehensive overview of the synthesis and isotopic purity analysis of **Hydrocortisone-d4**, a crucial internal standard for mass spectrometry-based quantification of hydrocortisone (cortisol). The methodologies detailed herein are primarily based on established synthetic routes reported in peer-reviewed scientific literature, offering a robust framework for researchers, scientists, and drug development professionals.

Synthetic Pathway

The synthesis of **Hydrocortisone-d4** ([9,11,12,12-²H₄]cortisol) is a multi-step process commencing from cortisone. The overall strategy involves the protection of reactive functional groups, followed by hydrogen-deuterium exchange and reductive deuteration, and concluding with deprotection steps to yield the final deuterated product.



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